

Molecular Profile of [Leu15]-Gastrin I, human

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Compound Focus: [Leu15]-Gastrin I (human)

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The table below summarizes the core structural and functional data for [Leu15]-Gastrin I, human [1].

Property	Description
Definition	A variant of Gastrin I where the 15th amino acid is substituted with Leucine (Leu) [1].
CAS Number	39024-57-2 [1]
Molecular Weight	2080.16 g/mol [1]
Sequence (Short)	Pyr-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp-Leu-Asp-Phe-NH ₂ [1]
Sequence (Abbreviated)	Pyr-GPWLEEEEEAYGWLDF-NH ₂ [1]
Bioactivity	Regulates the binding of cholecystinin (CCK) to the mucosal membrane [1].

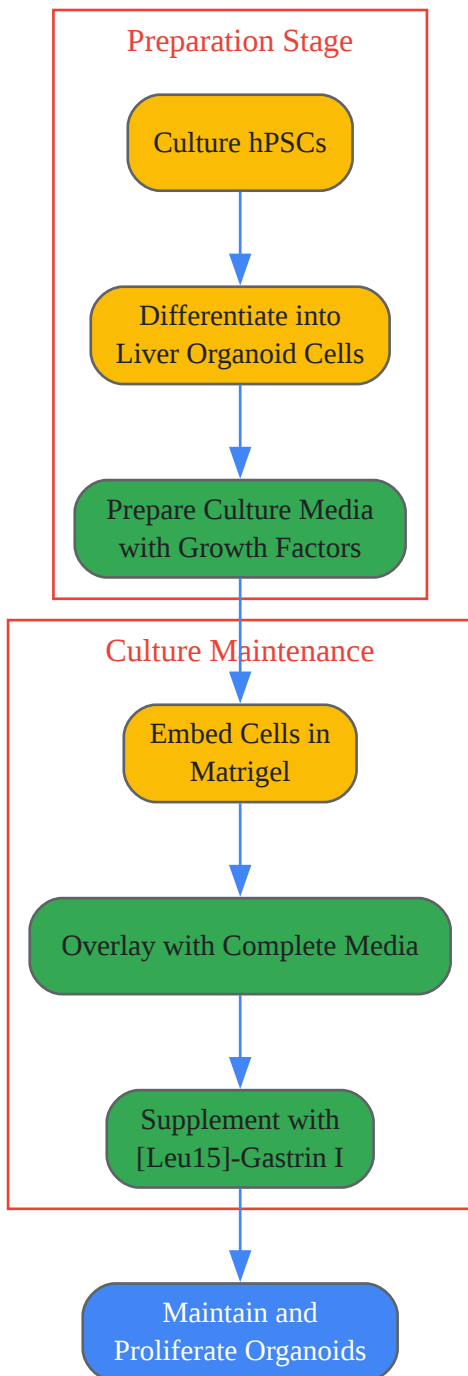
Experimental Context and Application

The specific functional purpose of the Leu15 substitution is not explicitly detailed in the search results. However, one study provides critical context for its research use.

- **Trophic Effects Study:** [Leu15]-Gastrin-17 was used in a rat model to investigate the trophic effects of gastrin (i.e., its role in cell growth and proliferation) [2]. The study involved continuous infusion of the peptide to observe its impact [2]. This suggests that the Leu15 variant is a biologically active tool compound used in physiological research.
- **Organoid Culture Reagent:** The peptide is listed as a component in a detailed protocol for the culture of human pluripotent stem cell (hPSC)-derived liver organoids [3]. In this system, it acts as a growth factor supplement, supporting the maintenance and proliferation of the organoid cells [3].

Workflow for Organoid Culture Using [Leu15]-Gastrin I

The following diagram outlines the experimental workflow in which [Leu15]-Gastrin I is utilized as a key reagent, based on the protocol from the search results [3].



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Workflow for using [Leu15]-Gastrin I in liver organoid culture [3].

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References

1. [Leu15]-Gastrin I, human | Gastrin I Variant | 39024-57-2 [targetmol.com]
2. Gastric argyrophil (enterochromaffin-like), gastrin, and ... [link.springer.com]
3. Synergistic Enhancement of AAV Gene Delivery in 2D ... [protocols.io]

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